

Technical Guide: 1-N-Cbz-2-Acetylpiperidine as a Versatile Chiral Scaffold

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Compound of Interest

Compound Name: 1-N-Cbz-2-acetylpiperidine

Cat. No.: B13210297

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Executive Summary & Molecule Profile

1-N-Cbz-2-acetylpiperidine is a protected piperidine derivative featuring a ketone functionality at the C2 position and a carboxybenzyl (Cbz) protecting group on the nitrogen.^{[1][2][3]} It serves as a pivotal "chiral switch" intermediate. The C2 stereocenter is prone to racemization under basic conditions, making the choice of synthetic route and handling critical. Its primary utility lies in the enantioselective synthesis of 2-substituted piperidine alkaloids (e.g., Sedridine, Conhydrine) and pharmaceutical candidates targeting the central nervous system.

Property	Specification
IUPAC Name	Benzyl 2-acetylpiperidine-1-carboxylate
CAS Number	1823484-51-0 (Racemic) / 153108-65-7 (S-Boc analog ref.)
Molecular Formula	C ₁₅ H ₁₉ NO ₃
Molecular Weight	261.32 g/mol
Chirality	Available as (S)- or (R)- enantiomers (via chiral pool)
Physical State	Viscous colorless to pale yellow oil
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in water
Key Reactivity	Nucleophilic addition to ketone; Hydrogenolysis of Cbz

Synthetic Strategies

The synthesis of high-optical-purity **1-N-Cbz-2-acetylpiperidine** is best achieved via the Chiral Pool Strategy, utilizing L-Pipecolic acid as the starting material. This avoids the yield losses associated with resolving racemic mixtures.

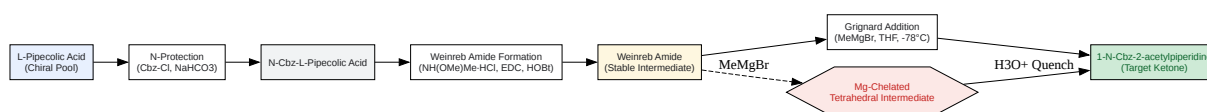
Route A: The Weinreb Amide Protocol (Recommended)

This route is superior to direct acid chloride coupling because it prevents the "over-addition" of Grignard reagents, a common failure mode where tertiary alcohols are formed instead of the desired ketone.

Mechanism:

- Protection: L-Pipecolic acid is protected with Cbz-Cl.
- Activation: The carboxylic acid is converted to a Weinreb Amide (N-methoxy-N-methylamide).

- Grignard Addition: Methylmagnesium bromide (MeMgBr) attacks the amide. The stable magnesium-chelated tetrahedral intermediate prevents a second equivalent of Grignard from attacking, halting the reaction at the ketone stage upon acidic workup.



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Caption: Figure 1. The Weinreb Amide route ensures mono-addition of the methyl group, preserving the ketone functionality.

Experimental Protocols

Protocol 1: Synthesis of Weinreb Amide Intermediate

Objective: Convert N-Cbz-L-pipecolic acid to its N-methoxy-N-methylamide.

- Reagents: N-Cbz-L-pipecolic acid (1.0 equiv), N,O-Dimethylhydroxylamine hydrochloride (1.2 equiv), EDC·HCl (1.2 equiv), HOBT (1.2 equiv), N-Methylmorpholine (NMM, 3.0 equiv), DCM (dry).
- Procedure:
 - Dissolve N-Cbz-L-pipecolic acid in dry DCM under nitrogen atmosphere.
 - Add NMM and cool to 0°C.
 - Add EDC·HCl and HOBT; stir for 30 minutes to activate the acid.
 - Add N,O-Dimethylhydroxylamine hydrochloride.
 - Allow to warm to room temperature and stir overnight (12-16 h).

- Workup: Wash with 1N HCl, sat. NaHCO₃, and brine. Dry over MgSO₄ and concentrate.
- Validation: ¹H NMR should show characteristic N-OMe (s, ~3.7 ppm) and N-Me (s, ~3.2 ppm) peaks.

Protocol 2: Grignard Addition to Form 1-N-Cbz-2-acetylpiperidine

Objective: Transform the Weinreb amide into the methyl ketone without racemization.

- Reagents: Weinreb Amide (from Protocol 1), MeMgBr (3.0 M in ether, 1.5 equiv), dry THF.
- Procedure:
 - Dissolve the Weinreb amide in anhydrous THF (0.2 M concentration).
 - Cool the solution to -78°C (acetone/dry ice bath). Critical: Low temperature prevents racemization of the alpha-chiral center.
 - Add MeMgBr dropwise over 20 minutes.
 - Stir at -78°C for 1 hour, then allow to warm to 0°C over 1 hour.
- Quench: Carefully add saturated NH₄Cl solution at 0°C.
- Purification: Extract with EtOAc. Purify via flash column chromatography (Hexanes/EtOAc).
- Data: Yields typically range from 85-92%. Optical rotation must be compared to literature values to confirm enantiopurity.

Applications in Drug Development

The utility of **1-N-Cbz-2-acetylpiperidine** extends beyond simple synthesis; it is a gateway to complex alkaloids.

A. Synthesis of Sedridine and Conhydrine

The ketone group can be reduced diastereoselectively to form 1,2-amino alcohols.

- L-Selectride Reduction: Favors the formation of the cis-isomer (e.g., cis-N-Cbz-2-(1-hydroxyethyl)piperidine).
- K-Selectride / CBS Reduction: Can be tuned to access the trans-isomer.
- Deprotection: Hydrogenolysis (H_2 /Pd-C) removes the Cbz group to yield the free alkaloid (e.g., (+)-Sedridine).

B. Scaffold for Local Anesthetics

While Ropivacaine is an amide, analogs requiring a ketone linker or a reduced ethyl chain utilize this intermediate. The Cbz group allows for orthogonal manipulation of the side chain before the final N-alkylation step (e.g., adding the propyl group in Ropivacaine analogs).

C. Enzymatic Resolution (DKR)

For researchers starting with racemic 2-acetylpiperidine, Dynamic Kinetic Resolution (DKR) using *Candida antarctica* Lipase B (CAL-B) can be employed.

- Process: Racemic ketone

Reduction

Lipase-catalyzed acylation of one enantiomer of the alcohol.

- Result: High ee% (>99%) of the acetate ester, which can be hydrolyzed back to the chiral alcohol.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield (Grignard)	Moisture in THF or old Grignard reagent.	Distill THF over Na/Benzophenone; Titrate Grignard reagent before use.
Racemization	Reaction temperature too high during Grignard addition.	Strictly maintain -78°C; Quench while still cold if possible.
Over-addition (Tertiary Alcohol)	Failed Weinreb intermediate or excess Grignard with poor temp control.	Ensure Weinreb amide formation is complete (TLC/NMR) before Grignard step.
Cbz Cleavage	Lewis acidity of Mg salts at high temps.	Do not reflux. Keep workup neutral/mildly acidic.

References

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